

2-Chloro-6-phenylpyrazine molecular weight

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Compound of Interest

Compound Name: 2-Chloro-6-phenylpyrazine

CAS No.: 41270-62-6

Cat. No.: B1366303

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An In-Depth Technical Guide to **2-Chloro-6-phenylpyrazine**: Synthesis, Characterization, and Applications

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-6-phenylpyrazine**, a key heterocyclic intermediate in medicinal chemistry and drug development. The document details the compound's fundamental physicochemical and spectroscopic properties, including its precise molecular weight. It offers an in-depth exploration of its synthesis and characterization, presenting a detailed experimental protocol and a conceptual workflow. Furthermore, this guide examines the compound's role as a versatile building block in the synthesis of biologically active molecules, particularly in the context of kinase inhibition. Safety, handling, and storage protocols are also discussed. This document is intended to serve as an authoritative resource for researchers, scientists, and professionals in the field of drug discovery, providing the technical accuracy and field-proven insights necessary for advanced research and development.

Introduction to 2-Chloro-6-phenylpyrazine

The pyrazine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active compounds and FDA-approved drugs.^{[1][2]} This six-membered aromatic heterocycle, with two nitrogen atoms in a 1,4-orientation, offers a unique combination of chemical stability, synthetic versatility, and metabolic resistance.^{[1][2]} Its ability to participate in hydrogen bonding and other non-covalent interactions makes it a valuable component for designing molecules that can effectively bind to biological targets.^[2]

Within this important class of compounds, **2-Chloro-6-phenylpyrazine** emerges as a particularly valuable synthetic intermediate. The presence of a reactive chlorine atom at the 2-position allows for facile nucleophilic substitution reactions, enabling the introduction of various functional groups. The phenyl group at the 6-position provides a scaffold for further structural modifications and can play a crucial role in the molecule's interaction with target proteins. This guide provides a detailed exploration of this compound, from its fundamental properties to its practical applications in the synthesis of potential therapeutics.

Physicochemical and Spectroscopic Profile

Accurate characterization of a compound's physical and spectroscopic properties is fundamental to its use in research and development.

Core Physicochemical Properties

The fundamental properties of **2-Chloro-6-phenylpyrazine** are summarized below. The molecular weight is a critical parameter for all stoichiometric calculations in synthesis and analysis.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ ClN ₂	[3][4][5]
Molecular Weight	190.63 g/mol	[3][5]
CAS Number	41270-62-6	[3][4]
Appearance	White to off-white crystalline powder	(Typical)
Boiling Point	300.6 ± 37.0 °C at 760 mmHg	[3]
IUPAC Name	2-chloro-6-phenylpyrazine	[3]

Predicted Spectroscopic Data

The following spectroscopic data are predicted based on the structure of **2-Chloro-6-phenylpyrazine** and analysis of similar compounds.[6] These values provide a benchmark for researchers to confirm the identity and purity of their synthesized material.

Table 1: Predicted ¹H NMR Spectroscopic Data (400 MHz, CDCl₃)

Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Notes
Pyrazine-H	~8.6	Singlet	The proton at position 3, adjacent to the chlorine.
Pyrazine-H	~8.8	Singlet	The proton at position 5, adjacent to the phenyl group.
Phenyl-H (ortho)	~8.0 - 8.2	Multiplet	Protons closest to the pyrazine ring.

| Phenyl-H (meta, para) | ~7.4 - 7.6 | Multiplet | Remaining protons on the phenyl ring. |

Table 2: Predicted ¹³C NMR Spectroscopic Data (100 MHz, CDCl₃)

Carbon Atom	Predicted Chemical Shift (δ , ppm)
C2 (C-Cl)	~152
C3	~142
C5	~140
C6 (C-Phenyl)	~155
Phenyl C (ipso)	~135

| Phenyl C (ortho, meta, para) | ~128 - 131 |

Table 3: Predicted Mass Spectrometry Data (EI)

Ion	Predicted m/z	Notes
[M] ⁺	190/192	Molecular ion peak with a characteristic ~3:1 isotopic pattern for chlorine. [6]
[M-Cl] ⁺	155	Loss of a chlorine atom.

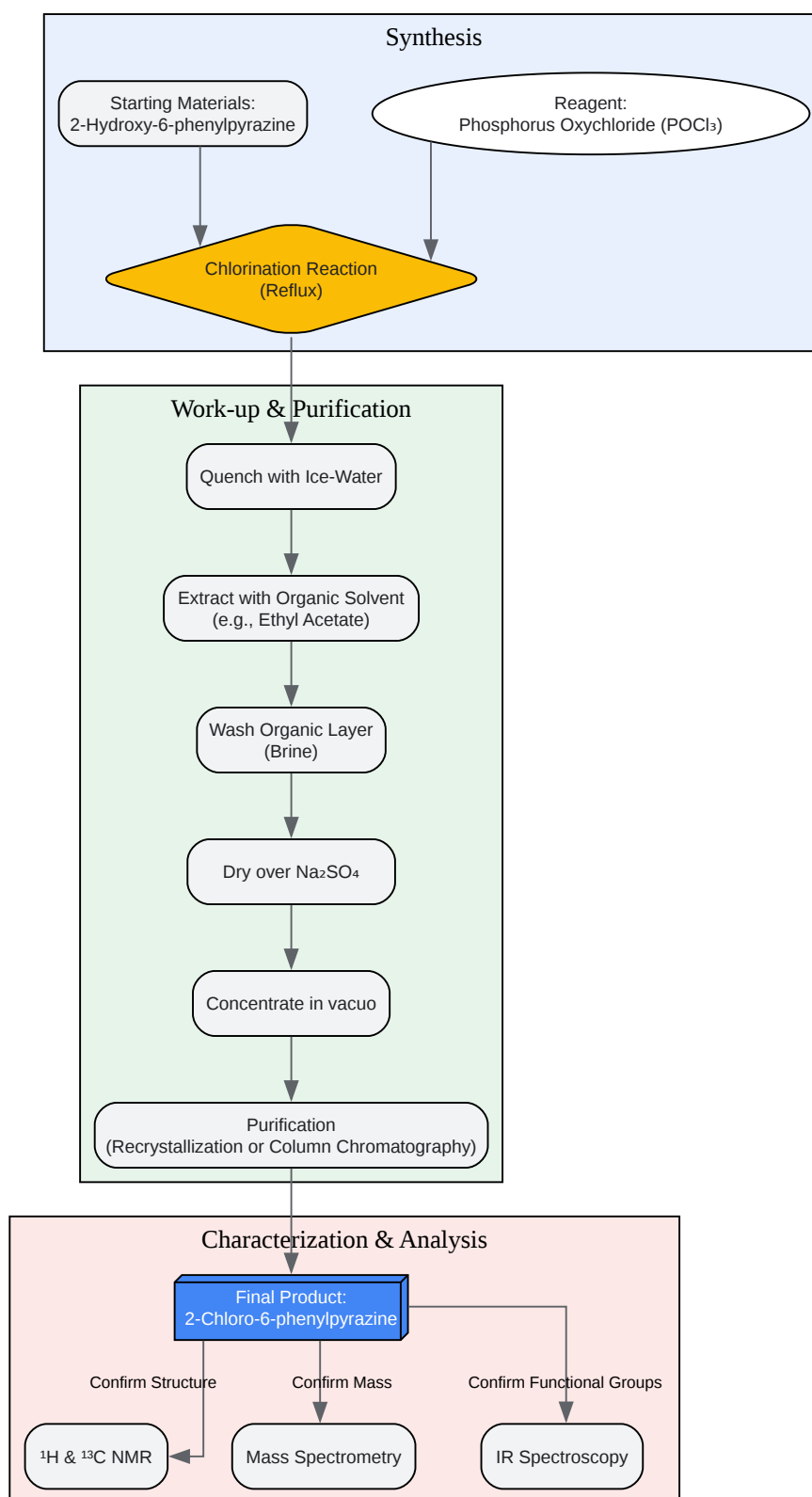
| [C₆H₅]⁺ | 77 | Phenyl fragment. |

Synthesis and Characterization Workflow

The synthesis of substituted pyrazines can be approached through various methods, often involving the condensation of dicarbonyl compounds with diamines or the modification of pre-existing pyrazine rings.[\[7\]](#)[\[8\]](#) For **2-Chloro-6-phenylpyrazine**, a common strategy involves the chlorination of a corresponding hydroxypyrazine precursor.

Conceptual Synthesis and Characterization Workflow

A robust workflow is essential to ensure the synthesis of the target compound with high purity and to confirm its identity unequivocally. This process involves synthesis, purification, and comprehensive characterization.



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Caption: A conceptual workflow for the synthesis and characterization of **2-Chloro-6-phenylpyrazine**.

Experimental Protocol: Synthesis via Chlorination

This protocol describes a representative method for synthesizing **2-Chloro-6-phenylpyrazine** from 2-hydroxy-6-phenylpyrazine. The causality behind using phosphorus oxychloride (POCl_3) is its effectiveness as a dehydrating and chlorinating agent for converting hydroxyl groups on heteroaromatic rings into chlorides.

Objective: To synthesize **2-Chloro-6-phenylpyrazine**.

Materials:

- 2-Hydroxy-6-phenylpyrazine
- Phosphorus oxychloride (POCl_3)
- Ice
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Ethyl acetate
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 2-hydroxy-6-phenylpyrazine (1.0 eq) in phosphorus oxychloride (5-10 eq).
- **Chlorination:** Heat the mixture to reflux (approximately 105-110 °C) and maintain for 2-4 hours. The reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Quenching (Self-Validation Step):** Cool the reaction mixture to room temperature. Slowly and carefully pour the mixture onto crushed ice in a separate beaker with vigorous stirring. This step is highly exothermic and must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE). The quenching neutralizes the excess reactive POCl_3 .
- **Neutralization:** Slowly add saturated NaHCO_3 solution to the aqueous mixture until the pH is neutral to basic (pH ~7-8). This step ensures that all acidic components are neutralized, allowing for effective extraction of the organic product.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 times).
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous Na_2SO_4 .
- **Isolation:** Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography on silica gel to afford pure **2-Chloro-6-phenylpyrazine**.

Protocol: Spectroscopic Characterization

This protocol outlines the steps for confirming the identity and purity of the synthesized **2-Chloro-6-phenylpyrazine**.

Objective: To verify the chemical structure and purity of the final product.

Instrumentation:

- 400 MHz (or higher) NMR Spectrometer
- Mass Spectrometer (with EI or ESI source)
- FT-IR Spectrometer

Procedure:

- NMR Spectroscopy:
 - Sample Preparation: Dissolve 5-10 mg of the purified product in ~0.7 mL of deuterated chloroform (CDCl_3).[\[6\]](#)
 - ^1H NMR Acquisition: Acquire a proton spectrum. Verify the presence of singlets for the pyrazine protons and multiplets for the phenyl protons in the aromatic region, as predicted in Table 1.
 - ^{13}C NMR Acquisition: Acquire a carbon spectrum. Confirm the number of unique carbon signals matches the structure and that chemical shifts align with predicted values in Table 2.
- Mass Spectrometry:
 - Sample Preparation: Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
 - Data Acquisition: Obtain the mass spectrum.
 - Data Analysis: Identify the molecular ion peak $[\text{M}]^+$ and verify its m/z ratio (190/192). The presence of the characteristic 3:1 isotopic pattern for chlorine is a critical validation point.
[\[6\]](#)
- Infrared (IR) Spectroscopy:
 - Sample Preparation: Prepare a KBr pellet by grinding a small amount of the solid sample with dry KBr powder.[\[6\]](#)
 - Data Acquisition: Record the spectrum from 4000 to 400 cm^{-1} .
 - Data Analysis: Identify characteristic absorption bands for C-H aromatic stretching (~3050-3100 cm^{-1}), C=C and C=N aromatic ring stretching (~1400-1600 cm^{-1}), and the C-Cl stretching (~600-800 cm^{-1}).

Applications in Drug Discovery and Medicinal Chemistry

2-Chloro-6-phenylpyrazine is not typically an active pharmaceutical ingredient itself but serves as a crucial building block for more complex molecules. Its utility stems from the reactivity of the C-Cl bond, which readily undergoes nucleophilic aromatic substitution (S_NAr) with amines, alcohols, and thiols. This allows for the strategic introduction of diverse side chains, a common practice in medicinal chemistry to optimize a compound's potency, selectivity, and pharmacokinetic properties.

A prominent application of pyrazine-containing structures is in the development of kinase inhibitors.^[9] Kinases are a class of enzymes that play a central role in cell signaling, and their dysregulation is a hallmark of many cancers. For example, compounds derived from chloro-pyrazine scaffolds have been investigated as inhibitors of various kinases involved in cell proliferation and survival pathways.

The compound N-(2-chloro-6-methyl-phenyl)-2-(6-(4-(2-hydroxyethyl)-piperazin-1-yl)-2-methylpyrimidin-4-ylamino)thiazole-5-carboxamide, also known as Dasatinib, is a potent dual Src/Abl kinase inhibitor.^{[9][10]} While not directly synthesized from **2-Chloro-6-phenylpyrazine**, its structure highlights the importance of chloro-substituted heteroaromatic rings as precursors for creating potent therapeutics. The chloro-substituent in a precursor molecule is often displaced by an amine to build the final drug molecule. This illustrates the type of transformation for which **2-Chloro-6-phenylpyrazine** is an ideal starting material.

Safety, Handling, and Storage

Proper handling and storage are critical to ensure laboratory safety and maintain the integrity of the compound.

Table 4: GHS Hazard Information

Hazard Statements	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H332	Harmful if inhaled.
H335	May cause respiratory irritation.

Source:[[3](#)]

Safe Handling:

- Work in a well-ventilated area or a chemical fume hood.[[11](#)]
- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid formation and inhalation of dust and aerosols.[[11](#)]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry place away from incompatible materials.

Conclusion

2-Chloro-6-phenylpyrazine, with a molecular weight of 190.63 g/mol, is a foundational building block for advanced chemical synthesis. Its well-defined physicochemical properties, coupled with its synthetic accessibility and the reactivity of its chloro-substituent, make it an invaluable tool for researchers in drug discovery and medicinal chemistry. The protocols and data presented in this guide offer a comprehensive resource for the synthesis, characterization, and safe handling of this versatile compound, empowering scientists to leverage its potential in the development of novel therapeutics.

References

- **2-Chloro-6-phenylpyrazine** | CAS 41270-62-6. AMERICAN ELEMENTS. [\[Link\]](#)
- 2-Chloro-6-(3-chlorophenyl)pyrazine | C₁₀H₆Cl₂N₂ | CID 65645149. PubChem. [\[Link\]](#)
- 2-N-(2-chloro-6-methylphenyl)pyrazine-2,5-diamine. PubChem. [\[Link\]](#)
- 2-氯-6-苯基吡嗪- CAS:41270-62-6. Guangzhou Zhenhao Trade Co., Ltd.. [\[Link\]](#)
- 2-Chloro-6-methylpyrazine | C₅H₅CIN₂ | CID 7170095. PubChem. [\[Link\]](#)
- 2-Chloro-6-[3-(trifluoromethoxy)phenyl]pyrazine | C₁₁H₆ClF₃N₂O | CID 65645969. PubChem. [\[Link\]](#)
- Synthesis method of diphenylpyrazine derivative.
- Discovery of N-(2-chloro-6-methyl- phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- ylamino)thiazole-5-carboxamide (BMS-354825), a dual Src/Abl kinase inhibitor with potent antitumor activity in preclinical assays. PubMed. [\[Link\]](#)
- Synthesis of 2,6-dichlorpyrazine
- Synthesis of 2-chloro-3,6-dialkyl pyrazines.
- Pyrazine and Phenazine Heterocycles: Platforms for Total Synthesis and Drug Discovery. MDPI. [\[Link\]](#)
- Natural Products–Pyrazine Hybrids: A Review of Developments in Medicinal Chemistry. MDPI. [\[Link\]](#)
- Discovery of N -(2-Chloro-6-methyl- phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- ylamino)thiazole-5-carboxamide (BMS-354825), a Dual Src/Abl Kinase Inhibitor with Potent Antitumor Activity in Preclinical Assays. ResearchGate. [\[Link\]](#)
- Synthesis, Characterization Of Some New 1- (2, 5 – Dichloro Phenyl Hydrazino)-3,5-Dimethyl- 4-(Substituted Phenyl Azo) Pyrazoles And 3,5-Dimethyl- 4-(Substituted Phenyl Benzene Azo) Isoxazoles As Anti-Bacterial Agents. Biomedical and Pharmacology Journal. [\[Link\]](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [2. Natural Products–Pyrazine Hybrids: A Review of Developments in Medicinal Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [3. americanelements.com \[americanelements.com\]](https://americanelements.com)
- [4. 2-氯-6-苯基吡嗪 - CAS:41270-62-6 - 广州甄皓贸易有限公司官网 \[zhenhaomall.com\]](https://www.zhenhaomall.com)
- [5. Page loading... \[guidechem.com\]](https://www.guidechem.com)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [7. CN112939877A - Synthesis method of diphenylpyrazine derivative - Google Patents \[patents.google.com\]](https://patents.google.com/patent/CN112939877A)
- [8. WO2005049583A1 - Synthesis of 2-chloro-3,6-dialkyl pyrazines - Google Patents \[patents.google.com\]](https://patents.google.com/patent/WO2005049583A1)
- [9. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [10. Discovery of N-\(2-chloro-6-methyl- phenyl\)-2-\(6-\(4-\(2-hydroxyethyl\)- piperazin-1-yl\)-2-methylpyrimidin-4- ylamino\)thiazole-5-carboxamide \(BMS-354825\), a dual Src/Abl kinase inhibitor with potent antitumor activity in preclinical assays - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [11. echemi.com \[echemi.com\]](https://www.echemi.com)
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